

# 1-Penten-3-ol molecular weight and formula

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## Compound of Interest

Compound Name: 1-Penten-3-OL

Cat. No.: B1202030

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## An In-depth Technical Guide to **1-Penten-3-ol**: Molecular Weight and Formula

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This technical guide provides a focused overview of the molecular formula and molecular weight of **1-Penten-3-ol**, a key organic compound.

## Quantitative Data Summary

The molecular formula and molecular weight of **1-Penten-3-ol** are fundamental parameters for stoichiometric calculations, analytical characterization, and pharmacokinetic modeling. The data is summarized in the table below for clarity and ease of comparison.

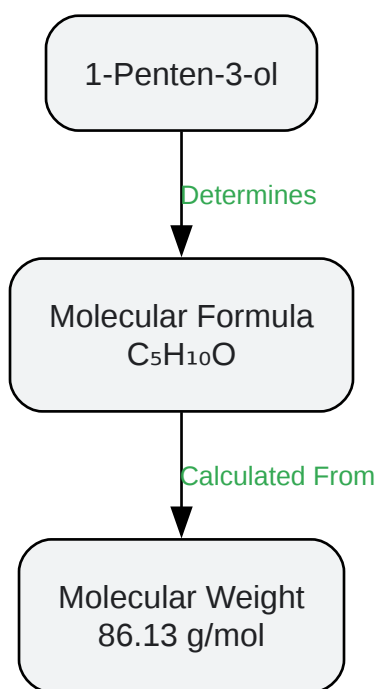
Property	Value	Citations
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O	[1][2][3][4][5]
Molecular Weight	86.13 g/mol	[1][2][5][6][7][8][9]
Alternate Molecular Weight	86.1323 g/mol	[3][4]

## Compound Identification

**1-Penten-3-ol** is also known by several synonyms, including Ethyl vinyl carbinol.[1][3][6][7] Its unique chemical structure is defined by a five-carbon chain containing a double bond between the first and second carbon atoms and a hydroxyl group on the third carbon.

## Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its molecular formula and subsequently to its calculated molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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